

Tripropyl Citrate: Laboratory Disposal and Handling Guide

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Compound of Interest

Compound Name: *Tripropyl citrate*

CAS No.: 1587-21-9

Cat. No.: B072090

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Executive Summary & Immediate Directive

Tripropyl Citrate (TPC) (CAS: 1587-21-9) is a citric acid ester typically used as a plasticizer or solvent. While it exhibits low acute toxicity compared to halogenated solvents, it is combustible and insoluble in water.

Core Disposal Directive:

- DO NOT dispose of **Tripropyl Citrate** down the drain. Its lipophilic nature and high Biological Oxygen Demand (BOD) violate standard wastewater compliance.
- DO segregate TPC into the Non-Halogenated Organic Solvent waste stream.
- DO dispose via high-temperature incineration or fuel blending through a licensed chemical waste contractor.

Chemical Profile & Risk Assessment

To ensure safe handling, one must understand the physicochemical properties that dictate disposal logistics. TPC belongs to the homologous series of citrate esters (between Triethyl and Tributyl citrate).

Table 1: Physicochemical Properties Relevant to Disposal

Property	Value / Characteristic	Operational Implication
Physical State	Oily Liquid (Colorless to Pale Yellow)	Requires leak-proof secondary containment.
Flash Point	>100°C (Estimated via homologs*)	Combustible (Class IIIB). Not a D001 Ignitable waste unless mixed with flammables, but treat as flammable for storage safety.
Water Solubility	Negligible / Immiscible	Strictly Prohibited from Drain Disposal. Will phase-separate and foul plumbing/interceptors.
Reactivity	Stable; Incompatible with Strong Oxidizers	Segregation Critical: Keep away from nitrates, perchlorates, and peroxides to prevent exothermic reactions.
Specific Gravity	~1.04 g/mL	Slightly denser than water; sinks in aqueous biphasic mixtures.

*Note: Exact flash points vary by purity and manufacturer. Data extrapolated from Triethyl Citrate (150°C) and Tributyl Citrate (157°C).

Regulatory Framework (US/EU Context)

Understanding the "Why" behind the protocol ensures compliance and prevents citation.

- RCRA (USA): TPC is not a P-listed or U-listed acute hazardous waste. However, if mixed with flammable solvents (Flash point <60°C), the entire mixture becomes D001 (Ignitable). Best practice dictates managing pure TPC as "Non-Regulated Chemical Waste" destined for incineration.

- REACH (EU): Generally considered non-hazardous for transport, but waste classification codes (EWC) for "organic chemical waste" apply.
- Environmental Fate: As an ester, TPC hydrolyzes in the environment. However, direct release into waterways causes immediate oxygen depletion (high BOD), suffocating aquatic life.

Operational Disposal Protocol

Phase 1: Segregation & Containerization

The Golden Rule: Never mix TPC with halogenated solvents (e.g., Chloroform, DCM) unless unavoidable. Halogenated waste is significantly more expensive to dispose of due to the requirement for scrubber systems during incineration.

- Select Container: Use High-Density Polyethylene (HDPE) or Glass containers.
 - Why? TPC is a plasticizer and may soften certain low-grade plastics (like PVC) over time. HDPE is chemically resistant.
- Verify Stream: Confirm the waste stream is "Non-Halogenated Organics."
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.

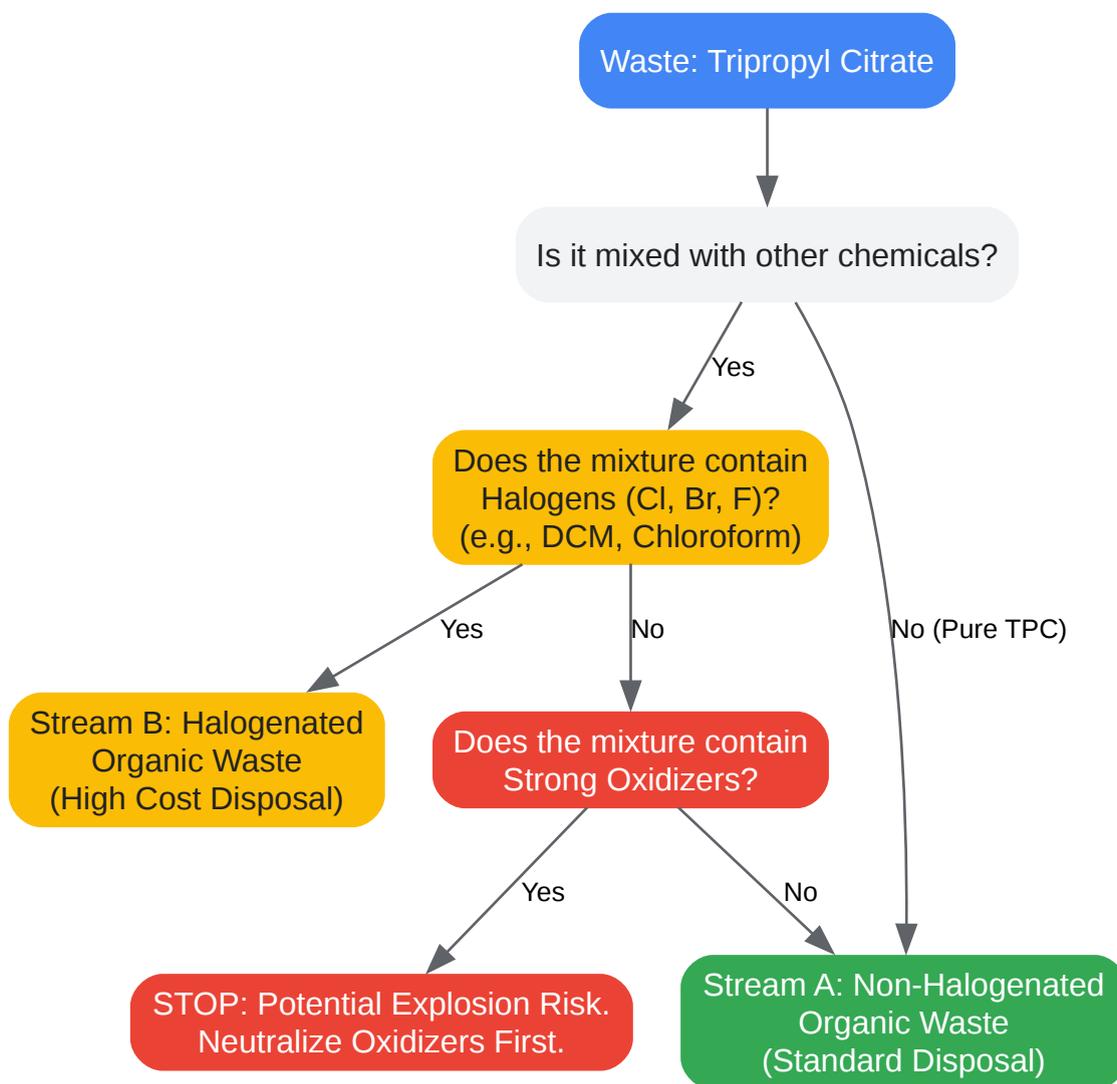
Phase 2: Labeling

A "Self-Validating" label prevents downstream accidents.

- Standard: Use your institution's hazardous waste label.
- Mandatory Fields:
 - Full Chemical Name: "**Tripropyl Citrate**" (No abbreviations like "TPC").
 - Hazards: Check "Irritant" (if applicable per SDS) and "Combustible."

Phase 3: Workflow Visualization

The following logic gate ensures the material ends up in the correct waste stream.



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Figure 1: Decision Matrix for **Tripropyl Citrate** Waste Stream Selection.

Spill Response Procedures

While TPC is not highly volatile, spills create a slip hazard and can damage floor finishes due to its plasticizing nature.

PPE Requirements[1][2][3]

- Gloves: Nitrile (0.11 mm minimum thickness).
- Eyes: Safety glasses with side shields.[1]

- Body: Standard lab coat and closed-toe shoes.

Response Workflow



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Figure 2: Linear workflow for managing minor laboratory spills of **Tripropyl Citrate**.

Detailed Cleanup Steps:

- Contain: Encircle the spill with an inert absorbent (Vermiculite, Bentonite, or Polypropylene pads). Do not use paper towels for large pools as they become combustible wicks.
- Absorb: Allow material to absorb completely. TPC is viscous; give it time.
- Wash: TPC leaves an oily residue. Clean the surface with a detergent solution (e.g., Alconox) and water.
- Disposal: Place contaminated absorbents into a clear plastic bag, seal, and label as "Solid Debris contaminated with **Tripropyl Citrate**."

References

- PubChem. (n.d.). **Tripropyl Citrate** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
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- U.S. EPA. (2023). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [\[Link\]](#)

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Sources

- [1. directpcw.com \[directpcw.com\]](https://www.directpcw.com)
- To cite this document: BenchChem. [Tripropyl Citrate: Laboratory Disposal and Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072090#tripropyl-citrate-proper-disposal-procedures\]](https://www.benchchem.com/product/b072090#tripropyl-citrate-proper-disposal-procedures)

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